

Application Notes and Protocols: Solid-Phase Synthesis of Ac-Leu-NH₂

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Compound of Interest

Compound Name: AC-Leu-NH₂
CAS No.: 28529-34-2
Cat. No.: B556393

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Abstract

This document provides a comprehensive guide for the synthesis of N-acetyl-L-leucinamide (**Ac-Leu-NH₂**) utilizing Fmoc-based solid-phase peptide synthesis (SPPS). The protocol details the rationale behind the selection of materials and reagents, a step-by-step workflow from resin preparation to final product cleavage and purification, and key considerations for ensuring a high-yield, high-purity synthesis. This guide is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Introduction: The Rationale for Solid-Phase Synthesis

Solid-phase peptide synthesis (SPPS), a technique pioneered by Bruce Merrifield, has revolutionized the way peptides are created in the laboratory.^[1] By anchoring the initial amino acid to an insoluble resin support, SPPS allows for the use of excess reagents to drive reactions to completion, with purification at each step simplified to a mere filtration and washing process.^{[1][2][3]} This methodology is particularly advantageous for the synthesis of short, modified peptides like **Ac-Leu-NH₂**, enabling a streamlined and efficient workflow.^[4]

The target molecule, N-acetyl-L-leucinamide, features two key modifications: a C-terminal amide and an N-terminal acetyl group. The C-terminal amide is a common feature in many biologically active peptides, such as hormones and neuropeptides, and can be readily achieved using a specialized resin.[5][6][7] The N-terminal acetylation neutralizes the positive charge of the N-terminal amine, which can enhance membrane permeability and increase resistance to degradation by aminopeptidases, thereby extending the peptide's half-life.[8]

This protocol will employ the widely adopted Fmoc/tBu strategy. The 9-fluorenylmethyloxycarbonyl (Fmoc) group serves as a temporary protecting group for the α -amino group of the amino acid and is removed under mild basic conditions, typically with piperidine.[1][9][10] This orthogonality allows for the use of acid-labile protecting groups for any reactive side chains, which are then removed simultaneously with the cleavage of the peptide from the resin using a strong acid like trifluoroacetic acid (TFA).[9]

Materials and Reagents

Resin Selection: The Foundation of the Synthesis

For the synthesis of a C-terminal amide, a Rink Amide resin is the support of choice.[5][11] This resin is designed to release the peptide with a C-terminal amide upon cleavage with TFA.[5][7]

Resin Type	Functional Group	Cleavage Condition	C-Terminal Product
Rink Amide	Amide	95% TFA	Amide (-CONH ₂)
Wang	Hydroxymethyl	95% TFA	Carboxylic Acid (-COOH)
2-Chlorotrityl	Chloro	Dilute Acid (e.g., 1% TFA)	Protected Carboxylic Acid

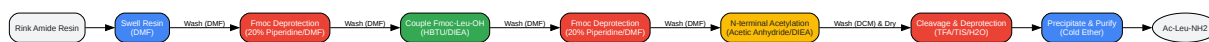
Reagents and Solvents

Reagent	Purpose	Grade
Fmoc-Leu-OH	Leucine amino acid building block	Peptide Synthesis Grade
Rink Amide Resin	Solid support for C-terminal amide	100-200 mesh, ~0.5-1.0 mmol/g substitution
N,N-Dimethylformamide (DMF)	Primary solvent for washing and reactions	Peptide Synthesis Grade
Dichloromethane (DCM)	Solvent for washing and resin swelling	ACS Grade or higher
Piperidine	Reagent for Fmoc deprotection	Reagent Grade
Acetic Anhydride	Reagent for N-terminal acetylation	ACS Grade or higher
N,N-Diisopropylethylamine (DIEA)	Non-nucleophilic base for coupling and acetylation	Peptide Synthesis Grade
HBTU/HCTU or HATU	Coupling (activating) reagent	Peptide Synthesis Grade
Trifluoroacetic Acid (TFA)	Reagent for cleavage and deprotection	Reagent Grade
Triisopropylsilane (TIS)	Scavenger for cleavage	Reagent Grade
Water (H ₂ O)	Scavenger for cleavage	Deionized
Diethyl Ether (cold)	For peptide precipitation	ACS Grade or higher

Experimental Protocol: A Step-by-Step Guide

The synthesis of **Ac-Leu-NH₂** on a solid support can be broken down into five key stages: resin preparation, Fmoc-Leucine coupling, N-terminal acetylation, cleavage and deprotection, and finally, product precipitation and purification.

Workflow Overview



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Caption: Workflow for the solid-phase synthesis of **Ac-Leu-NH₂**.

Step 1: Resin Preparation and Swelling

Rationale: The resin beads must be swollen in an appropriate solvent to allow for efficient diffusion of reagents into the polymer matrix, where the majority of reactive sites are located.

[12]

- Place the Rink Amide resin (e.g., 0.1 mmol scale, ~200 mg for a 0.5 mmol/g loading resin) into a fritted peptide synthesis vessel.
- Add N,N-Dimethylformamide (DMF) to the resin until it is fully submerged.
- Allow the resin to swell for at least 30 minutes at room temperature with gentle agitation.[11]
- After swelling, drain the DMF.

Step 2: Fmoc Deprotection

Rationale: The Fmoc protecting group on the Rink Amide linker must be removed to expose the primary amine for coupling with the first amino acid. Piperidine, a secondary amine, acts as a base to abstract the acidic proton on the fluorene ring, leading to β -elimination and release of the Fmoc group as a dibenzofulvene-piperidine adduct.[1][9][10]

- Add a 20% (v/v) solution of piperidine in DMF to the swollen resin.
- Agitate the mixture for 5-10 minutes at room temperature.
- Drain the piperidine solution.
- Repeat the piperidine treatment for another 5-10 minutes to ensure complete deprotection.

- Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine and the dibenzofulvene adduct.

Step 3: Fmoc-Leu-OH Coupling

Rationale: The carboxylic acid of Fmoc-Leu-OH is activated to facilitate the formation of a stable amide bond with the free amine on the resin.^[13] Coupling reagents like HBTU, in the presence of a non-nucleophilic base such as DIEA, form a highly reactive intermediate that readily reacts with the amine.^{[13][14]}

- In a separate vial, dissolve Fmoc-Leu-OH (3-5 equivalents relative to resin loading), HBTU (or a similar coupling reagent, 3-5 equivalents), and DIEA (6-10 equivalents) in DMF.
- Allow the activation mixture to pre-activate for 1-2 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Agitate the reaction mixture for 1-2 hours at room temperature.
- To monitor the completion of the coupling reaction, a small sample of the resin can be taken and tested with a ninhydrin test. A negative result (no blue color) indicates the absence of free primary amines and a complete reaction.^[15]
- Once the reaction is complete, drain the coupling solution and wash the resin extensively with DMF (3-5 times) and DCM (3-5 times).

Step 4: N-Terminal Acetylation

Rationale: To introduce the acetyl group at the N-terminus, the Fmoc group of the newly coupled leucine must first be removed, followed by acylation with acetic anhydride.^{[8][16]}

- Fmoc Deprotection: Repeat the Fmoc deprotection procedure as described in Step 3.3 to expose the N-terminal amine of leucine.
- Acetylation:
 - Prepare a solution of 10% acetic anhydride and 5% DIEA in DMF.

- Add this solution to the resin and agitate for 30-60 minutes at room temperature.[16][17]
- Drain the acetylation solution and wash the resin thoroughly with DMF (3-5 times) and DCM (3-5 times).
- Dry the resin under a high vacuum for at least 1 hour.

Caption: N-terminal acetylation of resin-bound Leucinamide.

Step 5: Cleavage and Deprotection

Rationale: The final step is to cleave the synthesized peptide from the resin support and simultaneously remove any side-chain protecting groups (though Leu has none). A strong acid, TFA, is used for this purpose.[18] Scavengers like TIS and water are added to the cleavage cocktail to quench reactive cationic species generated during the cleavage process, preventing side reactions.[7][18]

- Prepare a cleavage cocktail of 95% TFA, 2.5% TIS, and 2.5% Water. Caution: TFA is highly corrosive and should be handled in a fume hood with appropriate personal protective equipment.
- Add the cleavage cocktail to the dry resin in the reaction vessel.
- Agitate the mixture for 2-3 hours at room temperature.
- Filter the solution to separate the cleaved peptide from the resin beads. Collect the filtrate.
- Wash the resin beads with a small amount of fresh TFA to ensure complete recovery of the product. Combine the filtrates.

Step 6: Precipitation and Purification

Rationale: The crude peptide is precipitated from the TFA solution using cold diethyl ether. This separates the peptide from the soluble scavengers and other small molecule byproducts.[19]

- Concentrate the TFA filtrate under a gentle stream of nitrogen or using a rotary evaporator to reduce the volume.

- Add the concentrated solution dropwise to a centrifuge tube containing cold diethyl ether (at least 10 times the volume of the TFA solution).
- A white precipitate of the peptide should form.
- Centrifuge the mixture to pellet the peptide.
- Decant the ether and wash the peptide pellet with cold ether 2-3 more times to remove residual scavengers.
- Dry the peptide pellet under a high vacuum.
- The crude product can then be purified by reverse-phase high-performance liquid chromatography (RP-HPLC) and its identity confirmed by mass spectrometry.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Incomplete Coupling	Steric hindrance; aggregation.	Double couple (repeat the coupling step); use a more potent coupling reagent like HATU.
Incomplete Fmoc Deprotection	Insufficient deprotection time; aggregation.	Increase deprotection time; perform an additional piperidine treatment.
Low Cleavage Yield	Incomplete cleavage reaction.	Extend cleavage time to 4 hours; ensure the resin is completely dry before adding the cleavage cocktail.
Product does not precipitate	Peptide is too short and soluble in ether.	Evaporate the TFA and cleavage cocktail completely under vacuum. [19]

Conclusion

The solid-phase synthesis of **Ac-Leu-NH₂** is a straightforward process when employing the Fmoc/tBu strategy with a Rink Amide resin. By carefully following the steps outlined in this protocol and understanding the chemical principles behind each stage, researchers can reliably produce this modified dipeptide with high purity and yield. This foundational knowledge can be extended to the synthesis of more complex and therapeutically relevant peptides.

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